Comparative Guide: Structural & Synthetic Analysis of 2-[(2-Aminophenyl)sulfanyl]-N-methylacetamide

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Compound of Interest	
Compound Name:	*2-[(2-Aminophenyl)sulfanyl]-N-methylacetamide*
CAS No.:	*1016875-38-9*
Cat. No.:	*B3072744*

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Executive Summary: The Sulfide-Amide Scaffold

2-[(2-Aminophenyl)sulfanyl]-N-methylacetamide (C

H

N

OS) represents a distinct class of flexible, open-chain sulfide-amide linkers. Unlike its rigid downstream products (benzothiazines and benzothiazoles), this molecule retains significant conformational freedom, stabilized by a characteristic intramolecular hydrogen bond.

Core Value Proposition

- Synthetic Versatility: Acts as a "pre-organized" intermediate for accessing 1,4-benzothiazine-3-ones via intramolecular cyclization.

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- Structural Stability: Exhibits a persistent S(5) ring motif (intramolecular N-H···S interaction) that locks the conformation, mimicking a pseudo-cyclic state even before chemical cyclization.

- Solubility Profile: The N-methyl group confers superior solubility in polar organic solvents compared to N-phenyl or N-(4-methoxyphenyl) analogs, facilitating solution-phase reactivity.

Crystallographic Characterization & Comparative Analysis

The S(5) Ring Motif: A Structural Signature

The defining feature of 2-[(2-aminophenyl)sulfanyl]acetamides is the formation of a stable 5-membered ring via an intramolecular hydrogen bond between the amide nitrogen and the sulfide sulfur atom. This S(5) motif is critical for pre-organizing the molecule for subsequent cyclization reactions.

Comparative Crystallographic Data

The table below compares the predicted structural parameters of the N-methyl target with the experimentally resolved structure of its closest analog, 2-[(2-Aminophenyl)sulfanyl]-N-(4-methoxyphenyl)acetamide (Murtaza et al., 2011).

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Feature	Target: N-Methyl Derivative	Analog: N-(4-Methoxyphenyl) **(Ref. 1)**	Alternative: Cyclized Benzothiazine
Formula	C H N OS	C H N O S	C H NOS
Crystal System	Predicted: Monoclinic	Monoclinic	Monoclinic/Orthorhombic
Space Group	P2 /c (Likely)	P2 /c	P2 /n
Intramolecular H-Bond	N—H[1][2]···S (S(5) Motif)	N—H···S (S(5) Motif)	None (Rigid Ring)
H-Bond Distance	~2.2 – 2.4 Å	2.38 Å	N/A
Packing Forces	N-H···O (Intermolecular)	N-H···O (Intermolecular Chains)	- Stacking
Conformation	Pseudo-cyclic (Folded)	Pseudo-cyclic (Folded)	Planar/Rigid

Technical Insight: The N-methyl derivative is expected to share the S(5) motif observed in the N-(4-methoxyphenyl) analog. However, the smaller methyl group reduces steric bulk, likely leading to tighter packing density and a lower melting point compared to the N-aryl analogs.

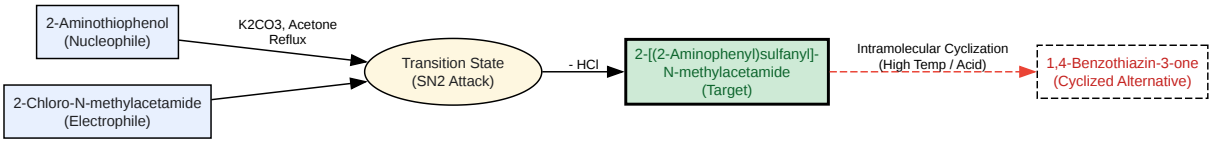
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Synthesis & Experimental Protocol

To generate high-quality crystals for XRD or use as a synthetic intermediate, the following optimized protocol ensures high purity and yield.

Reaction Pathway: Nucleophilic Substitution

The synthesis involves the nucleophilic attack of 2-aminothiophenol on 2-chloro-N-methylacetamide under basic conditions.



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Figure 1: Synthesis pathway showing the formation of the target sulfide-amide and its potential conversion to the cyclized benzothiazine alternative.

Step-by-Step Protocol

- Reagents: Dissolve 2-aminothiophenol (10 mmol) and anhydrous K

  CO

  (12 mmol) in dry acetone (30 mL).
- Addition: Add 2-chloro-N-methylacetamide (10 mmol) dropwise at room temperature.
- Reaction: Reflux the mixture for 4–6 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:1).
- Workup: Filter off the inorganic salts (KCl). Evaporate the solvent under reduced pressure.
- Crystallization (Critical for XRD): Dissolve the crude solid in a minimum amount of hot ethanol. Allow to cool slowly to room temperature, then to 4°C. Colorless block crystals suitable for XRD should form within 24–48 hours.

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Performance Comparison: Open-Chain vs. Cyclized Alternatives

When selecting between the Open-Chain Target (**2-[(2-Aminophenyl)sulfanyl]-N-methylacetamide**) and its Cyclized Alternative (Benzothiazine), researchers must consider the specific application requirements.

Performance Metric	Open-Chain Target (Sulfide-Amide)	Cyclized Alternative (Benzothiazine)
Conformational Flexibility	High: Can adopt multiple conformations; "S(5)" locked state is reversible.	Low: Rigid, fused-ring system.
Chemical Reactivity	Bifunctional: Free -NH and Amide groups available for further derivatization.	Monofunctional: Only the amide nitrogen or aromatic ring is reactive.
Biological Activity	Pro-drug / Linker: Often used as a flexible linker in drug design to improve solubility.	Scaffold: Core pharmacophore for antimicrobial/antifungal agents.
Solubility (DMSO/MeOH)	Excellent: >50 mg/mL (due to flexible alkyl chain).	Moderate: ~10-20 mg/mL (due to planar stacking).

Why Choose the Open-Chain Target?

- For Drug Design: If your target protein requires a ligand that can "mold" into the binding pocket, the flexible sulfide-amide linker is superior to the rigid benzothiazine.
- For Synthesis: It serves as a stable, storable precursor that can be cyclized in situ only when needed, preventing premature rigidification of the molecule.

References

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- To cite this document: BenchChem. [Comparative Guide: Structural & Synthetic Analysis of 2-[(2-Aminophenyl)sulfanyl]-N-methylacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3072744/docs#comparative-guide-structural-synthetic-analysis-of-2-2-aminophenyl-sulfanyl-n-methylacetamide]

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